

Solubility of (2-Chlorophenyl)acetone oxime in organic solvents

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Compound of Interest

Compound Name: (2-Chlorophenyl)acetone oxime

CAS No.: 117891-08-4

Cat. No.: B174788

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An In-Depth Technical Guide to the Solubility of **(2-Chlorophenyl)acetone oxime** in Organic Solvents

Introduction

(2-Chlorophenyl)acetone oxime is a chemical intermediate of significant interest in synthetic chemistry, potentially serving as a precursor in the development of novel pharmaceutical and agrochemical agents. The solubility of this compound in organic solvents is a critical physicochemical parameter that governs its utility in various stages of research and development, including reaction kinetics, purification by crystallization, and formulation. A comprehensive understanding of its solubility profile enables researchers to design efficient synthetic routes, develop robust purification strategies, and formulate products with optimal bioavailability.

This technical guide provides a framework for understanding and determining the solubility of **(2-Chlorophenyl)acetone oxime** in common organic solvents. While specific experimental solubility data for this compound is not extensively available in public literature, this guide will

leverage theoretical principles, data from analogous structures, and detailed experimental protocols to empower researchers in their work with this molecule.

Theoretical Framework for Solubility

The solubility of a solid compound in a liquid solvent is governed by the interplay of intermolecular forces between the solute and solvent molecules, as well as the energy required to overcome the crystal lattice forces of the solid. The adage "like dissolves like" serves as a fundamental guiding principle.

(2-Chlorophenyl)acetone oxime (C₉H₁₀ClNO) possesses several structural features that influence its solubility^{[1][2]}:

- **Aromatic Ring:** The chlorophenyl group is largely non-polar and will contribute to solubility in aromatic and less polar solvents through van der Waals interactions.
- **Oxime Functional Group (-C=N-OH):** The hydroxyl group of the oxime is capable of acting as both a hydrogen bond donor and acceptor, suggesting favorable interactions with polar protic and aprotic solvents.
- **Chlorine Substituent:** The electronegative chlorine atom adds to the molecule's polarity.
- **Computed LogP:** The computed XLogP3 value for **(2-Chlorophenyl)acetone oxime** is 2.4^[1], indicating a degree of lipophilicity and suggesting a preference for less polar organic solvents over water.

Generally, oximes are characterized as being poorly soluble in water but soluble in polar organic solvents^[3]. The presence of both polar and non-polar regions in **(2-Chlorophenyl)acetone oxime** suggests it will exhibit a nuanced solubility profile across a range of organic solvents.

Predicted Solubility Profile

Based on the structural analysis and general characteristics of oximes, the following solubility profile in various classes of organic solvents can be predicted for **(2-Chlorophenyl)acetone oxime**:

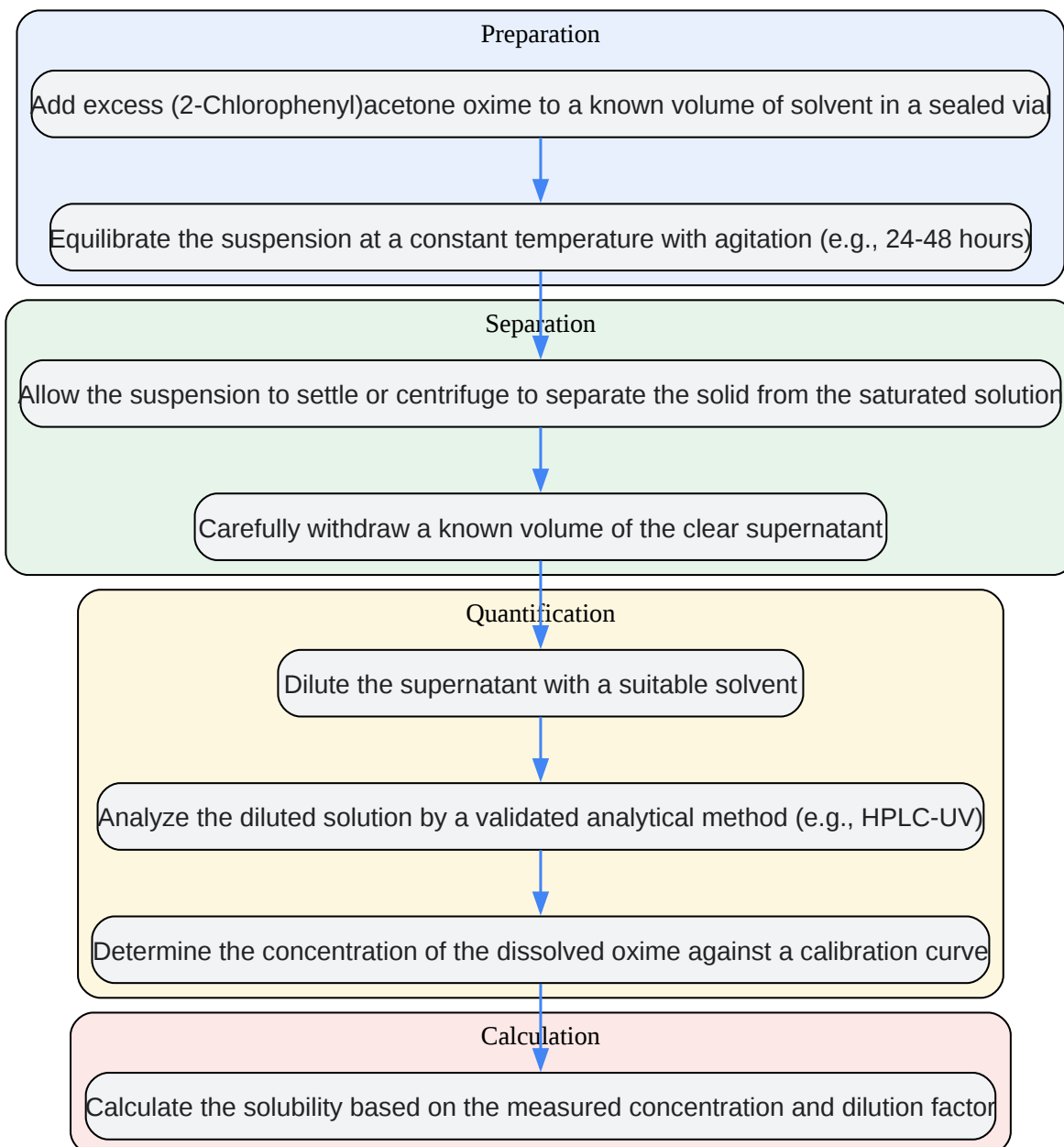
- Polar Protic Solvents (e.g., Methanol, Ethanol): The ability of the oxime's hydroxyl group to engage in hydrogen bonding suggests good solubility in alcohols.
- Polar Aprotic Solvents (e.g., Acetone, Acetonitrile, Dimethyl Sulfoxide): These solvents can act as hydrogen bond acceptors, interacting favorably with the oxime's hydroxyl group, likely leading to good solubility.
- Non-Polar Solvents (e.g., Toluene, Hexane): The presence of the chlorophenyl ring may afford some solubility in aromatic solvents like toluene. However, solubility in highly non-polar aliphatic solvents like hexane is expected to be limited due to the presence of the polar oxime group.
- Chlorinated Solvents (e.g., Dichloromethane, Chloroform): These solvents have a moderate polarity and are often good solvents for a wide range of organic compounds. **(2-Chlorophenyl)acetone oxime** is expected to be reasonably soluble in these solvents.

For a structurally related, though simpler, compound, acetone oxime, it is known to be soluble in water, ethanol, ether, and chloroform[4][5][6][7]. This supports the prediction that **(2-Chlorophenyl)acetone oxime** will also exhibit solubility in a range of polar and moderately polar organic solvents.

Experimental Determination of Solubility

The shake-flask method is a reliable and widely accepted technique for determining the thermodynamic solubility of a compound[3]. The following protocol provides a step-by-step guide for determining the solubility of **(2-Chlorophenyl)acetone oxime**.

Experimental Workflow for Solubility Determination



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Caption: Workflow for the experimental determination of solubility using the shake-flask method.

Detailed Protocol

- Preparation of Saturated Solution:
 - To a series of sealed vials, add an excess amount of solid **(2-Chlorophenyl)acetone oxime** to a known volume of each selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vials in a constant temperature shaker bath (e.g., 25 °C) and agitate for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the same constant temperature to allow the excess solid to settle.
 - Alternatively, centrifuge the vials to achieve a clear separation of the solid and liquid phases.
- Sample Withdrawal and Dilution:
 - Carefully withdraw a precise aliquot of the clear supernatant, taking care not to disturb the solid phase.
 - Dilute the aliquot with a suitable solvent to a concentration that falls within the linear range of the analytical method. The dilution solvent should be compatible with the analytical technique.
- Quantification:
 - Determine the concentration of **(2-Chlorophenyl)acetone oxime** in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV)[3][8][9].
- Calculation:

- Calculate the solubility of **(2-Chlorophenyl)acetone oxime** in the solvent using the following formula: Solubility (g/L) = Measured Concentration (g/L) x Dilution Factor

Analytical Quantification by HPLC-UV

A reverse-phase HPLC method with UV detection is a suitable technique for the quantification of **(2-Chlorophenyl)acetone oxime**, given its aromatic nature which will provide a strong UV chromophore.

Suggested HPLC-UV Method Parameters

Parameter	Suggested Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Isocratic or gradient elution with Acetonitrile and Water
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	To be determined by UV scan (likely around 254 nm)

Method Validation

For accurate and reliable results, the analytical method should be validated according to ICH guidelines, assessing parameters such as linearity, accuracy, precision, specificity, and limits of detection and quantification.

Data Presentation

The experimentally determined solubility data should be presented in a clear and organized manner to facilitate comparison and interpretation.

Table 1: Solubility of **(2-Chlorophenyl)acetone oxime** in Various Organic Solvents at 25 °C

Solvent	Solvent Class	Solubility (g/L)	Solubility (mol/L)
Methanol	Polar Protic	Experimental Value	Calculated Value
Ethanol	Polar Protic	Experimental Value	Calculated Value
Acetone	Polar Aprotic	Experimental Value	Calculated Value
Acetonitrile	Polar Aprotic	Experimental Value	Calculated Value
Dichloromethane	Chlorinated	Experimental Value	Calculated Value
Toluene	Aromatic	Experimental Value	Calculated Value
Hexane	Non-Polar	Experimental Value	Calculated Value

Note: The molecular weight of **(2-Chlorophenyl)acetone oxime** is 183.63 g/mol [1][2].

Conclusion

While specific, publicly available quantitative solubility data for **(2-Chlorophenyl)acetone oxime** is limited, this guide provides a robust framework for its determination and interpretation. By understanding the underlying theoretical principles of solubility and employing a systematic experimental approach, researchers can generate the critical data needed to effectively utilize this compound in their synthetic and developmental endeavors. The provided protocols for the shake-flask method and HPLC-UV analysis serve as a practical starting point for any laboratory working with this and other novel chemical entities.

References

- PubChem. **(2-Chlorophenyl)acetone oxime** | C₉H₁₀ClNO | CID 24721145. [[Link](#)]
- Wikipedia. Acetone oxime. [[Link](#)]
- Scribd. QUANTITATIVE DETERMINATION OF METALS CONTAINING OXIMES. [[Link](#)]
- National Center for Biotechnology Information. Oxidative cleavage of ketoximes to ketones using photoexcited nitroarenes. [[Link](#)]
- Thieme. Product Class 15: Oximes. [[Link](#)]

- Organic Syntheses. ACETOXIME. [\[Link\]](#)
- Wikiwand. Chloroacetophenone oxime. [\[Link\]](#)
- Metoree. Acetone Oxime: Properties, Applications, and Safe Handling in Industrial Chemistry. [\[Link\]](#)
- MDPI. Experimental and Computational Investigation of the Oxime Bond Stereochemistry in c-Jun N-terminal Kinase 3 Inhibitors 11H-Indeno[1,2-b]quinoxalin-11-one Oxime and Tryptanthrin-6-oxime. [\[Link\]](#)
- Royal Society of Chemistry. From oximes to tertiary alcohols in water, at room temperature and under air: a hybrid one-pot tandem assembly of enzymatic deoximation and RLi/RMgX reagents. [\[Link\]](#)
- Oriental Journal of Chemistry. An Efficient Procedure for Synthesis of Oximes by Grinding. [\[Link\]](#)
- PubChem. Acetone oxime. [\[Link\]](#)
- Eurofins. Analytical Method Summaries. [\[Link\]](#)
- U.S. Environmental Protection Agency. Test Methods SW-846 Chapter 2: Choosing the Correct Procedure. [\[Link\]](#)
- Organic Syntheses. PREPARATION OF OXIMES FROM ALKYNES AND HYDROXYLAMINE. [\[Link\]](#)
- Korean Chemical Society. A Development of Rapid, Practical and Selective Process for Preparation of Z-Oximes. [\[Link\]](#)
- Chemdad. Acetone oxime. [\[Link\]](#)
- Academic Journal of Life Sciences. Synthesis of Some Acetophenone Oximes and Their Corresponding Bridged Terphthaloyl Oxime Ester. [\[Link\]](#)
- European Chemicals Agency. Acetone oxime - Substance Information. [\[Link\]](#)

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Sources

- 1. (2-Chlorophenyl)acetone oxime | C₉H₁₀ClNO | CID 24721145 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. Acetone oxime - Wikipedia [en.wikipedia.org]
- 5. Acetone Oxime: Properties, Applications, and Safe Handling in Industrial Chemistry_Chemicalbook [chemicalbook.com]
- 6. Acetone, oxime | C₃H₇NO | CID 67180 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Acetone oxime Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
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